

# troubleshooting low yield in BCN-PEG4-Ts conjugation

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## Compound of Interest

Compound Name: BCN-PEG4-Ts

Cat. No.: B12414371

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## Technical Support Center: BCN-PEG4-Ts Conjugation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address low yield issues encountered during **BCN-PEG4-Ts** conjugation experiments.

## Troubleshooting Guides & FAQs

This section is designed to help you identify and resolve common problems that can lead to low conjugation efficiency.

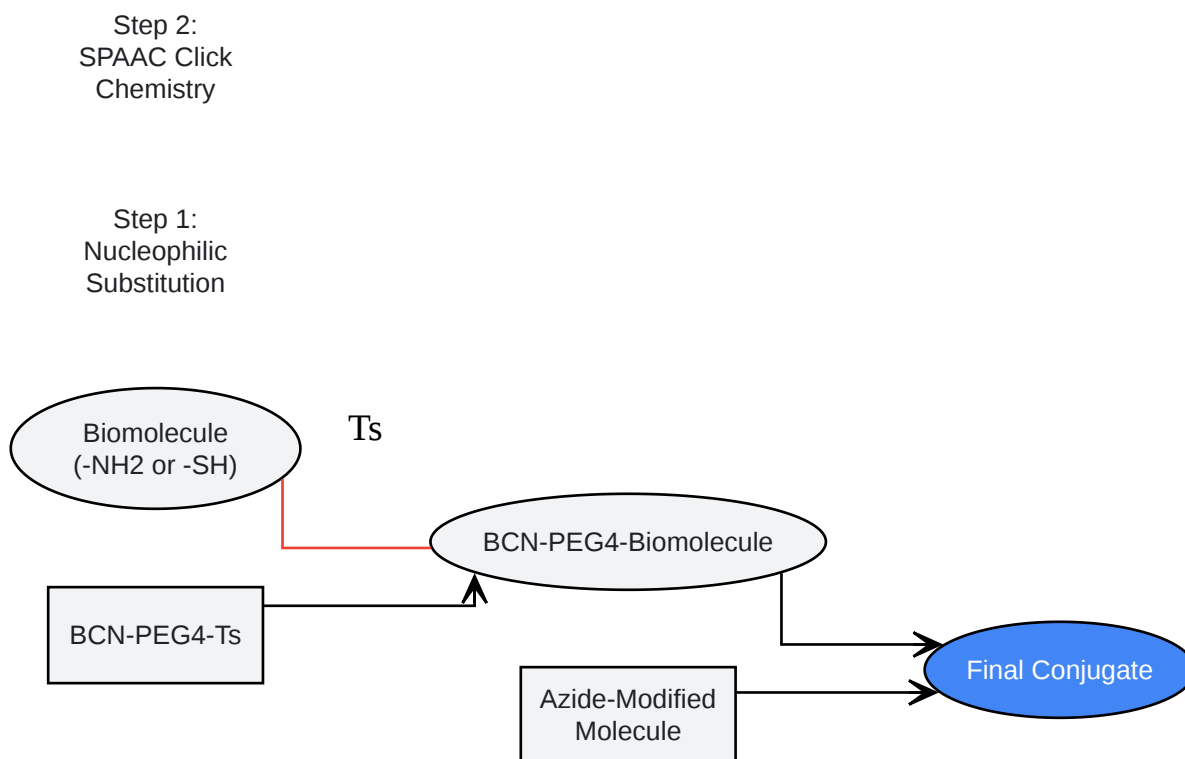
### FAQ 1: What is the reaction mechanism of BCN-PEG4-Ts?

**BCN-PEG4-Ts** is a bifunctional linker used in a two-step conjugation process.

- **Tosyl Group Reaction:** The tosyl (Ts) group is an excellent leaving group that reacts with nucleophiles on your biomolecule, such as primary amines (e.g., lysine residues) or thiols (e.g., cysteine residues), to form a stable covalent bond. This reaction attaches the BCN-PEG4 moiety to your molecule of interest.
- **Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC):** The bicyclo[6.1.0]nonyne (BCN) group is a strained alkyne that reacts with an azide-modified molecule in a copper-free click

chemistry reaction. This forms a stable triazole linkage.

A diagram of the overall reaction scheme is presented below.

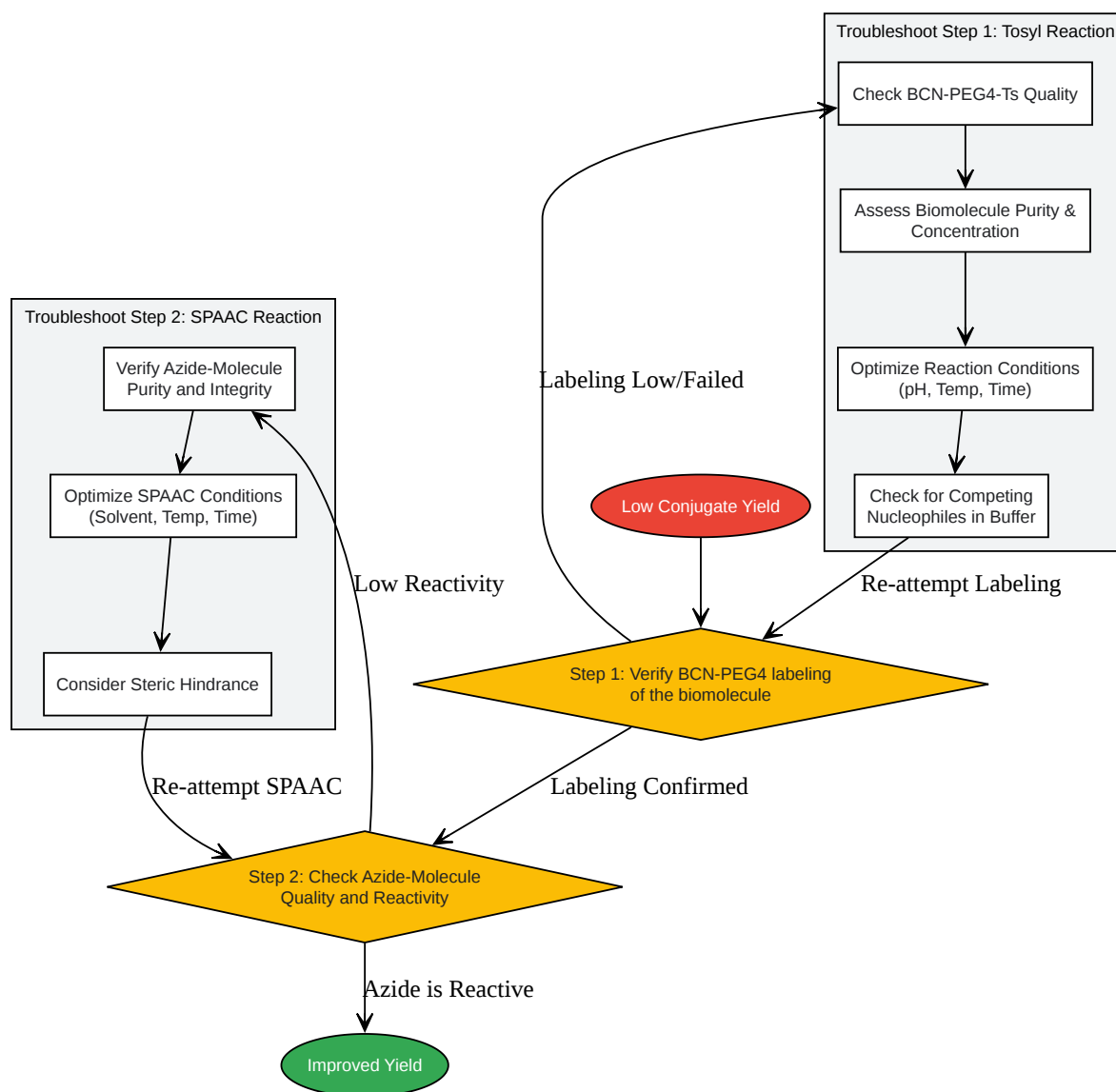


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Caption: Reaction scheme for **BCN-PEG4-Ts** conjugation.

## Question 2: My final conjugate yield is low. How can I troubleshoot this?

Low yield can arise from issues in either the tosyl group reaction or the SPAAC reaction. The following workflow can help you pinpoint the problem.



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